

Comprehensive Safety and Operational Guide: Handling 4-Hydrazinylphenyl Pivalate Hydrochloride

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Compound of Interest

Compound Name:	4-Hydrazinylphenyl pivalate hydrochloride
CAS No.:	1187927-89-4
Cat. No.:	B3176866

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As a critical intermediate in pharmaceutical synthesis—frequently utilized in the preparation of substituted indoles or pyrazoles via Fischer indole synthesis—**4-Hydrazinylphenyl pivalate hydrochloride** (CAS: 1187927-89-4) requires rigorous handling protocols. Because it contains a reactive hydrazine moiety and is supplied as a hydrochloride salt, it presents specific acute toxicity, reactivity, and irritant risks[1].

This guide provides drug development professionals and laboratory scientists with field-proven, self-validating methodologies for the safe handling, transfer, and disposal of this compound.

Physicochemical & Hazard Profile

To design an effective safety protocol, we must first understand the mechanistic nature of the chemical's hazards. The hydrazine group (-NH-NH₂) is a strong nucleophile and reducing agent. In biological systems, hydrazines can react with endogenous carbonyls, leading to toxicity [1]. Furthermore, its form as a hydrochloride salt increases its water solubility, enhancing bioavailability if accidentally ingested or inhaled as dust.

Table 1: Quantitative Chemical and Hazard Data

Property / Classification	Specification
Chemical Name	4-Hydrazinylphenyl pivalate hydrochloride
CAS Number	1187927-89-4
Molecular Formula	C ₁₁ H ₁₇ ClN ₂ O ₂
Molecular Weight	244.72 g/mol
Physical State	Solid (Crystalline powder)
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE) Matrix

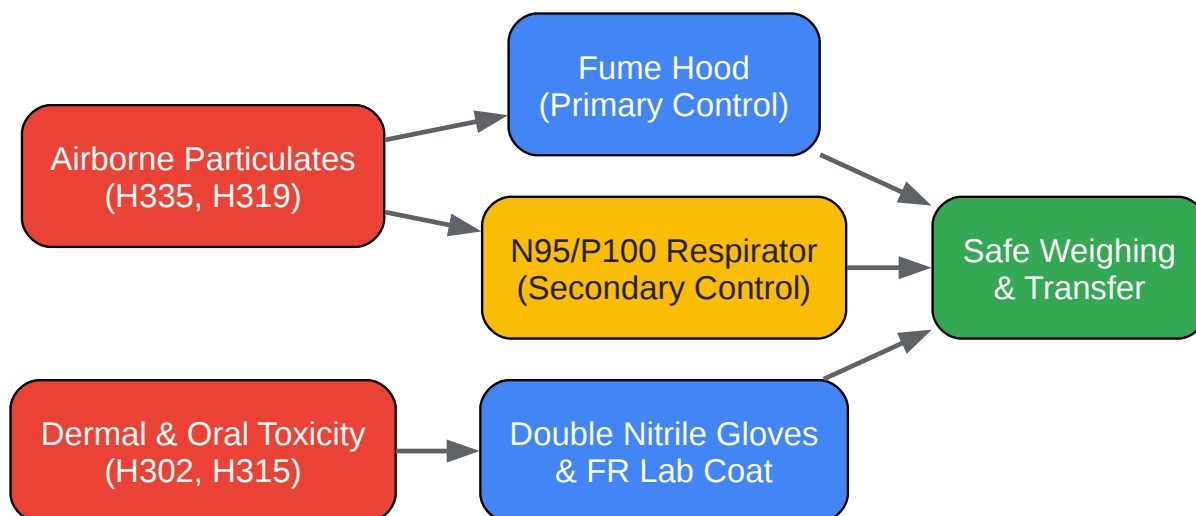
Safety protocols must be grounded in causality. The following PPE specifications are dictated by the physical state of the chemical and its specific GHS hazard classifications [2].

Table 2: PPE Specifications & Selection Rationale

Protection Category	Specification	Causality / Rationale
Hand Protection	Double Nitrile Gloves (≥ 6 mil)	Nitrile provides robust resistance to solid salts. Double gloving ensures an uncontaminated inner layer if the outer layer is compromised during bulk transfer.
Eye Protection	ANSI Z87.1 Chemical Splash Goggles	Protects against severe eye irritation (H319) from airborne dust. Standard safety glasses lack the necessary orbital seals.
Respiratory	N95 or P100 Particulate Respirator	Required if handling outside a certified fume hood. Filters fine crystalline dust to prevent respiratory tract irritation (H335).
Body Protection	Flame-Resistant (FR) Lab Coat	While the salt itself is not highly flammable, hydrazine derivatives are almost exclusively reacted in flammable organic solvents (e.g., DMF, Ethanol).

Operational Workflow & Logical Controls

The relationship between the inherent hazards of **4-Hydrazinylphenyl pivalate hydrochloride** and the required engineering/PPE controls is mapped below.



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Fig 1: Logical relationship between specific chemical hazards and required safety controls.

Experimental Protocols: Handling & Transfer

Standard weighing procedures often fail when handling reactive hydrochloride salts due to static electricity and aerosolization. Use the following self-validating protocol to ensure absolute containment.

Protocol A: Anti-Static Weighing and Transfer

- Causality: Hydrochloride salts are highly susceptible to static charge. Using standard plastic weigh boats can repel the powder, aerosolizing it and drastically increasing the inhalation risk.
- Step 1 (Preparation): Wipe down the fume hood surface with a damp cloth to capture stray dust. Lay down a disposable, static-dissipative bench pad.

- Step 2 (Tool Selection): Use a grounded metal spatula or an anti-static ceramic spatula.
- Step 3 (Vessel Selection): Tare a sealable glass vial (e.g., a scintillation vial) directly on the balance. Do not use open plastic weigh boats.
- Step 4 (Transfer): Carefully transfer the solid into the vial. Cap the vial immediately after reaching the desired mass before removing it from the balance.
- Step 5 (Self-Validation System): After the transfer is complete, perform a wet-wipe of the bench pad using a pH indicator swab. Because the compound is a hydrochloride salt, an acidic reading (pH < 5) indicates a containment breach (invisible spilled powder). If breached, roll the pad inwards and dispose of it as hazardous waste.

Spill Response & Decontamination

Hydrazines are reactive reducing agents. While bleach (sodium hypochlorite) effectively oxidizes hydrazines to inert nitrogen gas, applying bleach directly to a hydrochloride salt can generate toxic chlorine gas [3].

Protocol B: Phased Neutralization of Spills

- Step 1 (Physical Removal): For visible powder, do not dry sweep. Cover the spill with wet paper towels to dissolve and capture the solid without generating dust.
- Step 2 (pH Neutralization): Spray the affected area with a 5% sodium bicarbonate (baking soda) solution to neutralize the hydrochloride acid component.
- Step 3 (Self-Validation System): Observe the area closely. The cessation of effervescence (bubbling) confirms the acid has been fully neutralized, making it safe to proceed to oxidation.
- Step 4 (Chemical Oxidation): Only after bubbling stops, apply a 5% sodium hypochlorite (bleach) solution to oxidize the remaining hydrazine residue. Leave for 15 minutes.
- Step 5 (Final Cleanup): Wipe the area with damp paper towels and dispose of all materials in a sealed, chemically compatible solid waste container.

Waste Disposal Plan

Improper disposal of hydrazine derivatives can lead to dangerous cross-reactions in waste streams.

- **Solid Waste:** Collect all contaminated wipes, bench pads, and empty chemical bottles in a chemically compatible, sealable container (e.g., HDPE). Label explicitly as "Hazardous Waste - Toxic/Irritant Solid (Hydrazine derivative)".
- **Liquid Waste:** Segregate liquid waste based on the reaction solvent (halogenated vs. non-halogenated). Critical: Never mix unreacted hydrazine waste with strong oxidizers (e.g., peroxides, nitric acid) or heavy metal solutions in the waste stream, as this can trigger violent exothermic decomposition.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 9321, Hydrazine". National Library of Medicine. Available at:[\[Link\]](#)
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Sources

- [1. 1187927-89-4|4-Hydrazinylphenyl pivalate hydrochloride|BLD Pharm \[fr.bldpharm.com\]](#)
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